

The Expanding Therapeutic Landscape of Novel Benzisoxazole Compounds: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-1,2-benzisoxazole

Cat. No.: B094866

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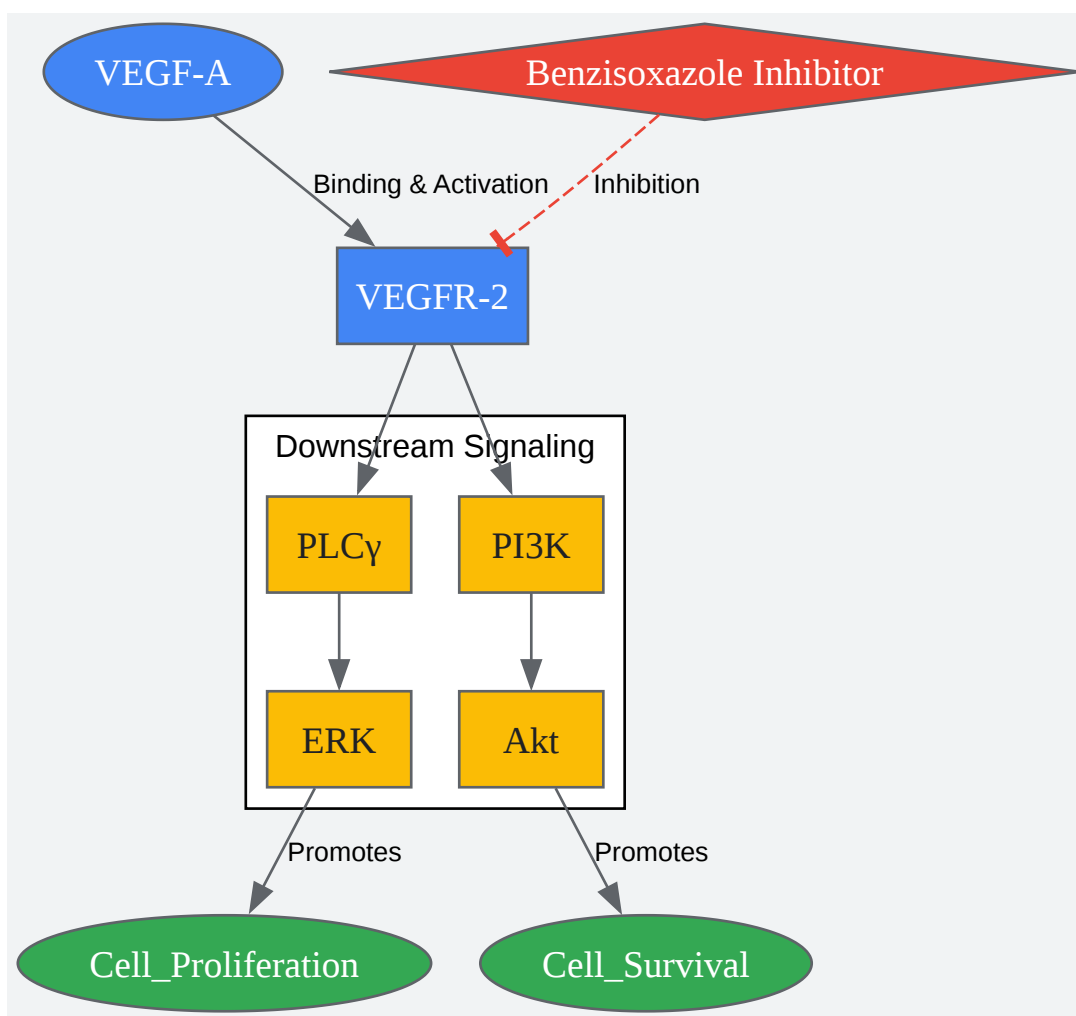
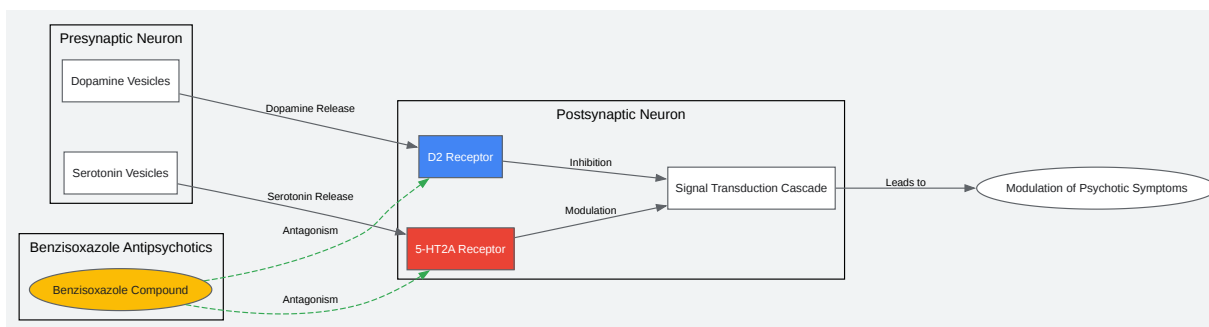
For Researchers, Scientists, and Drug Development Professionals

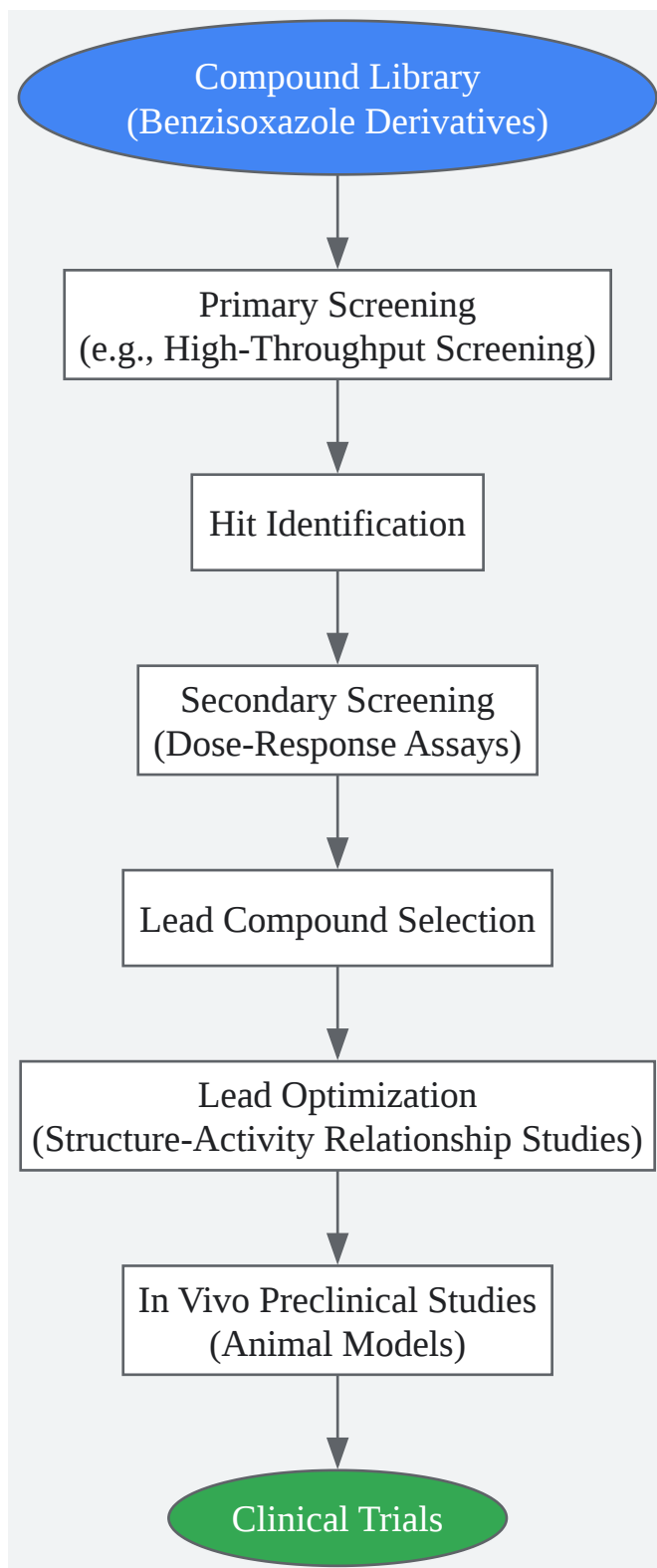
The benzisoxazole scaffold has emerged as a privileged structure in medicinal chemistry, consistently yielding compounds with a diverse and potent range of biological activities. This technical guide provides an in-depth exploration of the potential applications of novel benzisoxazole derivatives, with a focus on their therapeutic promise in oncology, infectious diseases, and central nervous system disorders. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes critical signaling pathways and workflows to facilitate further research and development in this exciting field.

Antipsychotic Potential: Targeting Dopaminergic and Serotonergic Pathways

Benzisoxazole derivatives are well-established as atypical antipsychotic agents. Drugs such as risperidone, paliperidone, and iloperidone have demonstrated efficacy in treating schizophrenia and bipolar disorder.^[1] Their primary mechanism of action involves antagonism of dopamine D2 and serotonin 5-HT2A receptors.^[1] The therapeutic goal is to modulate neurotransmitter activity in key brain regions, such as the mesolimbic and nigrostriatal pathways, to alleviate psychotic symptoms while minimizing extrapyramidal side effects.^[1]

The complex interplay of these neurotransmitter systems is a critical area of study for developing next-generation antipsychotics with improved efficacy and safety profiles.





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References

- 1. Benzoxazole derivatives: design, synthesis and biological evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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